

L-Menthyl Acetate Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *L-Menthyl acetate*

CAS No.: 89-48-5

Cat. No.: B1212664

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **L-Menthyl acetate** in a range of common organic solvents. The information contained herein is intended to support research and development activities where **L-Menthyl acetate** is utilized, particularly in pharmaceutical and chemical applications.

Introduction

L-Menthyl acetate, the acetate ester of L-menthol, is a naturally occurring monoterpene found in peppermint and other mint oils. It is a colorless liquid with a characteristic minty and fruity aroma. Beyond its use as a flavoring and fragrance agent, **L-Menthyl acetate** is explored for its potential as a penetration enhancer in transdermal drug delivery systems. A thorough understanding of its solubility in various organic solvents is crucial for formulation development, purification processes, and analytical method development. This document presents quantitative solubility data and outlines a detailed experimental protocol for its determination.

Quantitative Solubility of L-Menthyl Acetate

The solubility of **L-Menthyl acetate** has been determined in a variety of organic solvents. The following table summarizes the available quantitative data at 25°C, providing a valuable resource for solvent selection and formulation design.

Solvent	Solubility (g/L) at 25°C[1]
Acetone	601.48
Acetonitrile	519.06
n-Butanol	487.19
n-Butyl acetate	483.24
Chloroform	2485.32
Cyclohexane	281.31
Dichloromethane	1599.0
Dimethylformamide (DMF)	554.76
Dimethyl sulfoxide (DMSO)	484.8
1,4-Dioxane	1080.86
Ethanol	661.83
Ethyl acetate	396.02
n-Heptane	87.21
n-Hexane	109.78
Isobutanol	457.73
Isopropanol	688.37
Methanol	714.7
n-Octanol	244.08
n-Pentanol	307.41
n-Propanol	553.97
Tetrahydrofuran (THF)	1616.87
Toluene	402.1

Note: The data presented is compiled from a single source and further experimental verification is recommended for critical applications.

Experimental Protocol for Solubility Determination

The following section outlines a detailed methodology for the experimental determination of **L-Menthyl acetate** solubility in an organic solvent. This protocol is based on the widely accepted isothermal shake-flask method, which is considered a reliable technique for generating equilibrium solubility data.

Principle

An excess amount of the solute (**L-Menthyl acetate**) is equilibrated with the solvent of interest at a constant temperature. The concentration of the solute in the resulting saturated solution is then determined using a suitable analytical method, such as gravimetric analysis or High-Performance Liquid Chromatography (HPLC).

Materials and Equipment

- **L-Menthyl acetate** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker or water bath
- Calibrated thermometer
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- Vials with airtight seals
- For Gravimetric Analysis: Evaporating dish, oven
- For HPLC Analysis: HPLC system with a suitable detector (e.g., UV or RI), appropriate column, and mobile phase

Procedure

- Preparation of Solvent: Ensure the selected organic solvent is of high purity and degassed if necessary, particularly for HPLC analysis.
- Sample Preparation: Add an excess amount of **L-Menthyl acetate** to a series of vials. The exact amount should be sufficient to ensure that a solid or separate liquid phase of **L-Menthyl acetate** remains after equilibrium is reached.
- Addition of Solvent: Accurately pipette a known volume of the organic solvent into each vial containing the **L-Menthyl acetate**.
- Equilibration: Securely seal the vials and place them in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C). Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium is reached. It is advisable to perform a preliminary experiment to determine the time required to reach equilibrium by analyzing samples at different time points until the concentration remains constant.
- Phase Separation: Once equilibrium is achieved, cease agitation and allow the vials to stand undisturbed at the constant temperature for a sufficient time (e.g., 2-4 hours) to allow for the separation of the undissolved **L-Menthyl acetate**.
- Sample Collection: Carefully withdraw an aliquot of the clear, saturated supernatant using a syringe. Immediately filter the aliquot through a syringe filter into a clean, dry vial to remove any undissolved microparticles.
- Analysis: Determine the concentration of **L-Menthyl acetate** in the filtered saturated solution using one of the following methods:
 - Gravimetric Analysis:
 1. Accurately weigh a clean, dry evaporating dish.
 2. Pipette a known volume of the filtered saturated solution into the evaporating dish.
 3. Carefully evaporate the solvent in a fume hood or under a gentle stream of nitrogen.

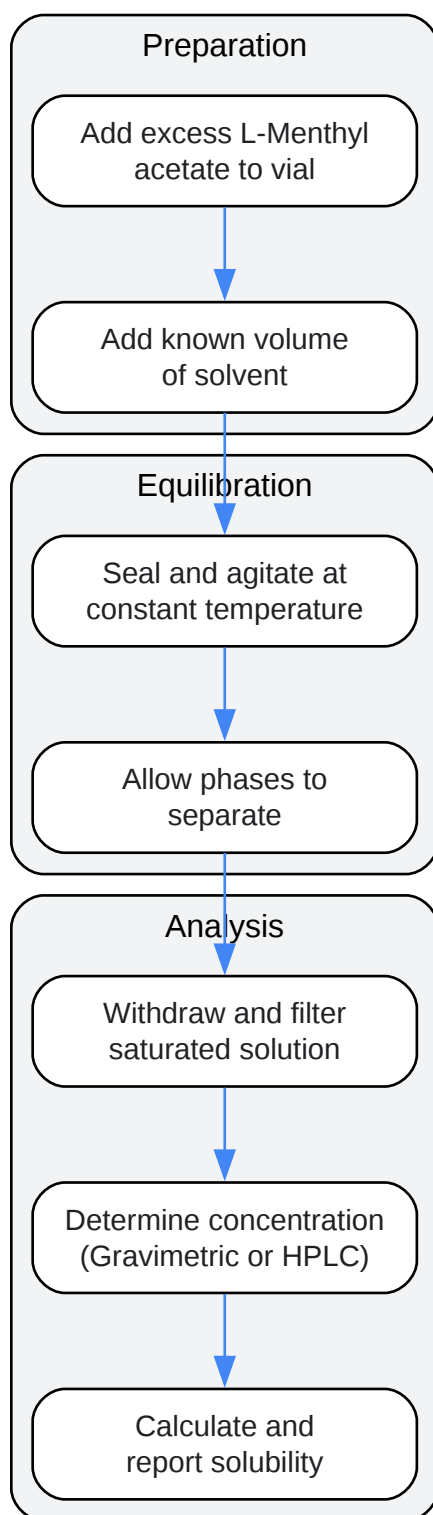
4. Once the solvent is removed, place the evaporating dish in an oven at a temperature sufficient to remove any residual solvent without degrading the **L-Menthyl acetate** (e.g., 50-60°C) until a constant weight is achieved.
 5. Cool the dish in a desiccator and weigh it accurately.
 6. Calculate the mass of the dissolved **L-Menthyl acetate** and express the solubility in g/L or other appropriate units.
- o HPLC Analysis:
 1. Prepare a series of calibration standards of **L-Menthyl acetate** in the chosen solvent.
 2. Develop a suitable HPLC method (including column, mobile phase, flow rate, and detection wavelength) that provides good separation and detection of **L-Menthyl acetate**.
 3. Dilute the filtered saturated solution with a known volume of the solvent to bring the concentration within the range of the calibration curve.
 4. Inject the diluted sample and the calibration standards into the HPLC system.
 5. Construct a calibration curve by plotting the peak area (or height) against the concentration of the standards.
 6. Determine the concentration of **L-Menthyl acetate** in the diluted sample from the calibration curve and calculate the original solubility, taking into account the dilution factor.

Data Reporting

Solubility should be reported in standard units such as grams per liter (g/L) or moles per liter (mol/L), and the temperature at which the measurement was performed must be clearly stated.

Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of **L-Menthyl acetate** solubility.



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Caption: General workflow for determining **L-Menthyl acetate** solubility.

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References

- 1. pharmajournal.net [pharmajournal.net]
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